

An In-depth Technical Guide to 4-Heptylaniline: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Heptylaniline

CAS No.: 37529-27-4

Cat. No.: B1295431

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Introduction

4-Heptylaniline is a substituted aniline compound with potential applications in proteomics research and as an organic intermediate in chemical synthesis.^{[1][2]} This technical guide provides a comprehensive overview of its core physical and chemical properties, compiled from various sources to support research and development activities. The information is presented in a structured format for ease of reference and comparison.

Physicochemical Properties

The fundamental physical and chemical characteristics of **4-Heptylaniline** are summarized below. These properties are crucial for understanding its behavior in various experimental and industrial settings.

Table 1: General and Physical Properties of **4-Heptylaniline**

Property	Value	Source(s)
CAS Number	37529-27-4	[1][3][4][5][6]
Molecular Formula	C ₁₃ H ₂₁ N	[1][3][4][5][6]
Molecular Weight	191.31 g/mol	[1][7]
Appearance	Colorless to Yellow to Orange clear liquid	[3][8]
Density	0.91 g/mL at 25 °C	[2][3][6][9]
0.923 g/cm ³	[5]	
Boiling Point	159 °C at 18 mmHg	[2][3][6][9]
282.9 °C at 760 mmHg	[5]	
286 °C	[8]	
Melting Point	75-76 °C	[3]
Refractive Index	n _{20/D} 1.52	[2][3][6][9]
1.522	[5]	
Flash Point	>230 °F (>110 °C)	[3][6]
128.9 °C	[5]	
113 °C (closed cup)	[9]	
Vapor Pressure	0.00327 mmHg at 25°C	[3][5]

Table 2: Chemical Identifiers of **4-Heptylaniline**

Identifier	Value	Source(s)
IUPAC Name	4-heptylaniline	[4][7]
Synonyms	p-Heptylaniline, 4-n-Heptylaniline	[5][6]
InChI	InChI=1S/C13H21N/c1-2-3-4-5-6-7-12-8-10-13(14)11-9-12/h8-11H,2-7,14H2,1H3	[5][7][9]
InChIKey	BNEWZYZRLNNWNR-UHFFFAOYSA-N	[4][7][9]
SMILES	<chem>CCCCCCC1=CC=C(N)C=C1</chem>	[4][9]

Experimental Protocols

Detailed experimental protocols for the determination of the above physical properties are not readily available in the public domain. However, standardized methods such as those established by the OECD (Organisation for Economic Co-operation and Development) or ASTM (American Society for Testing and Materials) are typically employed for such characterizations. For instance, boiling point is determined by methods like OECD Test Guideline 103, and density is measured using OECD Test Guideline 109.

While a specific synthesis protocol for **4-Heptylaniline** is not detailed in the provided search results, it is noted that it can be prepared from p-nitrophenol or p-nitroiodobenzene.[2] A general approach to synthesizing similar N-alkylanilines involves the reductive amination of a ketone with aniline.

Spectral Data

Spectroscopic data is essential for the structural elucidation and purity assessment of chemical compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR data are available for **4-Heptylaniline** and its analogs.[10][11][12] This data provides detailed information about the carbon-hydrogen framework of the molecule.

- Infrared (IR) Spectroscopy: IR spectra, including FTIR and ATR-IR, have been recorded for **4-Heptylaniline**.^[7] These spectra are useful for identifying the functional groups present in the molecule, such as the N-H and C-N bonds of the aniline moiety.

Safety and Handling

4-Heptylaniline is classified as an irritant.^[5] It is reported to cause skin and serious eye irritation, and may cause respiratory irritation.^{[7][8][9]}

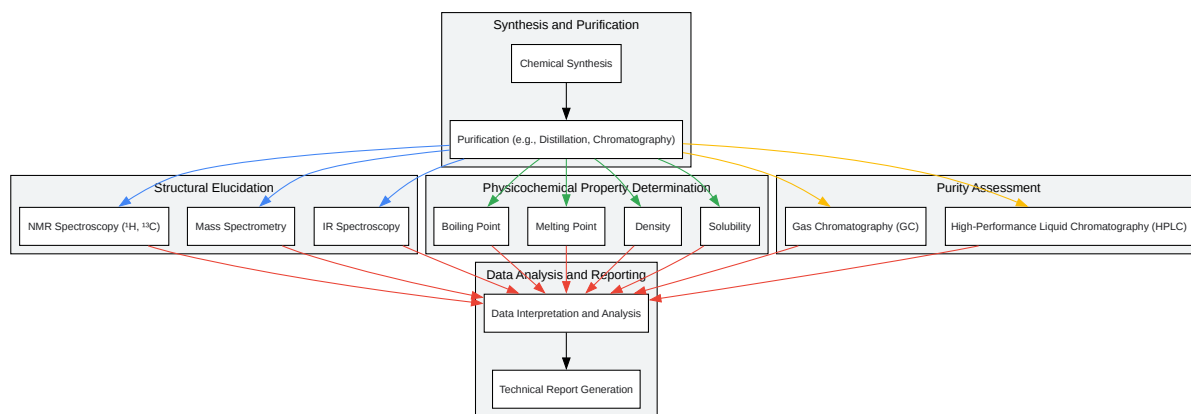
Table 3: GHS Hazard and Precautionary Statements for **4-Heptylaniline**

Category	Code	Statement	Source(s)
Hazard Statements	H315	Causes skin irritation.	[7][8][9]
H319	Causes serious eye irritation.	[7][8][9]	
H335	May cause respiratory irritation.	[7][9]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[7][9]
P264	Wash skin thoroughly after handling.	[7][8]	
P280	Wear protective gloves/ eye protection/ face protection.	[7][8]	
P302 + P352	IF ON SKIN: Wash with plenty of water.	[7][8][13]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][9]	

It is recommended to handle **4-Heptylaniline** in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and eye protection.[9][14] It should be stored in a cool, dark place, and under an inert atmosphere as it may be air sensitive.[8]

Logical Workflow for Chemical Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a compound like **4-Heptylaniline**.



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